

A Comparative Spectroscopic Analysis of Bromopyrimidine Positional Isomers

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Compound of Interest

Compound Name: Ethyl 2-(5-bromopyrimidin-4-yl)acetate

CAS No.: 185030-22-2

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed spectroscopic comparison of two positional isomers of bromopyrimidine: 2-bromopyrimidine and 5-bromopyrimidine. Understanding the distinct spectroscopic signatures of these isomers is crucial for their unambiguous identification in various research and development settings, including pharmaceutical synthesis and quality control. This document presents a compilation of experimental data from Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS), alongside generalized experimental protocols for these analytical techniques. Due to the limited availability of experimental data for 4-bromopyrimidine, this guide focuses on the 2- and 5-isomers.

Summary of Spectroscopic Data

The following tables summarize the key spectroscopic data for 2-bromopyrimidine and 5-bromopyrimidine, allowing for a direct comparison of their characteristic spectral features.

Table 1: ¹H NMR Spectroscopic Data

Compound	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment	Solvent
2-Bromopyrimidine	8.75	d	4.8	H-4, H-6	CDCl ₃
	7.35	t	4.8	H-5	
5-Bromopyrimidine	9.15	s	-	H-2	CDCl ₃
	8.80	s	-	H-4, H-6	

 Table 2: ¹³C NMR Spectroscopic Data

Compound	Chemical Shift (δ, ppm)	Assignment	Solvent
2-Bromopyrimidine	161.5	C-4, C-6	CDCl ₃
	157.0	C-2	
	121.0	C-5	
5-Bromopyrimidine	158.5	C-4, C-6	CDCl ₃
	157.8	C-2	
	118.0	C-5	

Table 3: IR Spectroscopic Data

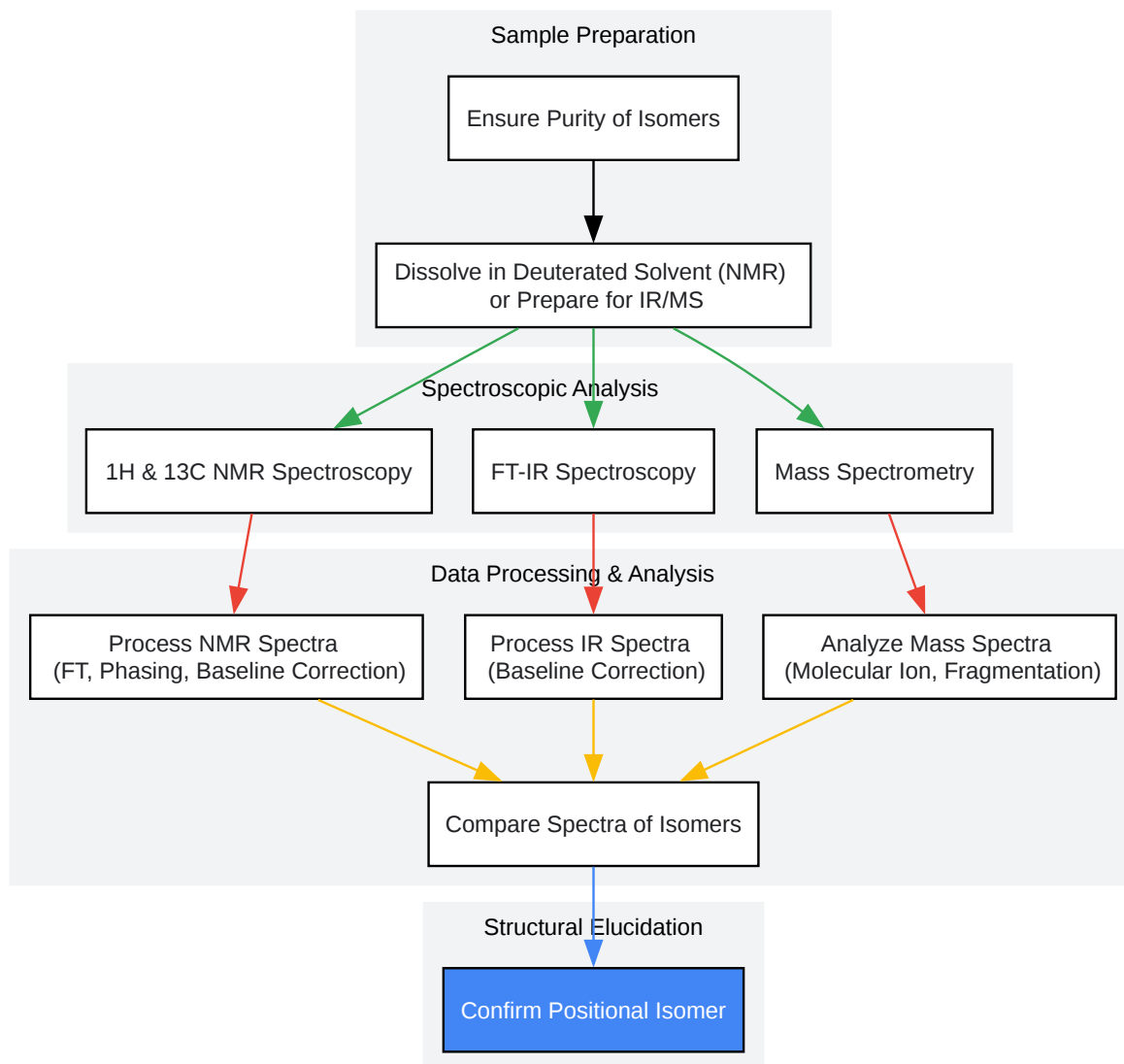
Compound	Key Vibrational Frequencies (cm ⁻¹)	Assignment
2-Bromopyrimidine	~3050	Aromatic C-H stretch
	~1560, 1540	C=N, C=C ring stretching
	~770	C-Br stretch
5-Bromopyrimidine	~3070	Aromatic C-H stretch
	~1550, 1530	C=N, C=C ring stretching
	~790	C-Br stretch

Table 4: Mass Spectrometry Data

Compound	Molecular Ion (m/z)	Key Fragmentation Peaks (m/z)	Ionization Method
2-Bromopyrimidine	158/160 (M ⁺ , M ⁺⁺²)	79 (Br ⁺), 79 (C ₄ H ₃ N ₂ ⁺)	Electron Ionization (EI)
5-Bromopyrimidine	158/160 (M ⁺ , M ⁺⁺²)	79 (Br ⁺), 79 (C ₄ H ₃ N ₂ ⁺)	Electron Ionization (EI)

Experimental Workflow

The following diagram illustrates a typical workflow for the spectroscopic analysis and comparison of the bromopyrimidine isomers.



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- To cite this document: BenchChem. [A Comparative Spectroscopic Analysis of Bromopyrimidine Positional Isomers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b169346/docs#a-comparative-spectroscopic-analysis-of-bromopyrimidine-positional-isomers>]

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